

An In-depth Technical Guide to Butyl Isovalerate (FEMA Number 2218)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Butyl isovalerate, also known as butyl 3-methylbutanoate (FEMA number 2218), is a widely recognized ester primarily utilized as a flavoring and fragrance agent. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its safety and regulatory status. The information presented herein is intended to serve as a valuable resource for professionals in research, development, and quality control.

Chemical and Physical Properties

Butyl isovalerate is a clear, colorless to pale yellow liquid characterized by a sweet, fruity aroma reminiscent of apples and bananas.[1][2] It is a member of the fatty acid ester family.[3] The fundamental properties of **butyl isovalerate** are summarized in the table below.



Property	Value	Reference
Molecular Formula	C9H18O2	[4]
Molecular Weight	158.24 g/mol	[3][5][4]
CAS Number	109-19-3	[5][4]
FEMA Number	2218	[3][6]
JECFA Number	198	[2][3][7]
Appearance	Colorless to pale yellow liquid	[2][4]
Odor	Ethereal-fruity, apple-like	[1]
Taste	Sweet, apple-like	[3]
Boiling Point	175 °C (lit.)	[1][2][4]
Density	0.858 g/mL at 25 °C (lit.)	[1][2]
Refractive Index	n20/D 1.409 (lit.)	[1][2]
Flash Point	53 °C	[1][3]
Solubility	Insoluble in water; soluble in alcohol and most organic oils.	[1][2]

Synthesis of Butyl Isovalerate

Butyl isovalerate is typically synthesized via the esterification of isovaleric acid with n-butanol. This can be achieved through traditional Fischer esterification using an acid catalyst or more modern methods such as microwave-assisted synthesis.

Fischer Esterification

This classic method involves heating the carboxylic acid and alcohol with a strong acid catalyst. The reaction is reversible and driven to completion by using an excess of one reactant or by removing water as it forms.[8][9]

Experimental Protocol:



- Reactant Preparation: In a round-bottom flask equipped with a reflux condenser and a
 magnetic stirrer, combine isovaleric acid (1.0 molar equivalent) and n-butanol (1.5 to 2.0
 molar equivalents). The excess n-butanol helps to shift the equilibrium towards the product.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH) (approximately 1-2% of the weight of the carboxylic acid).
- Reaction: Heat the mixture to reflux with continuous stirring for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After cooling to room temperature, transfer the reaction mixture to a separatory funnel. Wash the mixture sequentially with water, a saturated sodium bicarbonate (NaHCO₃) solution (to neutralize the acid catalyst), and finally with brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate the solvent under reduced pressure. The crude **butyl isovalerate** can be further purified by fractional distillation to yield the final product.

Microwave-Assisted Synthesis

Microwave irradiation offers a more rapid and efficient method for esterification, often leading to higher yields in shorter reaction times.[1]

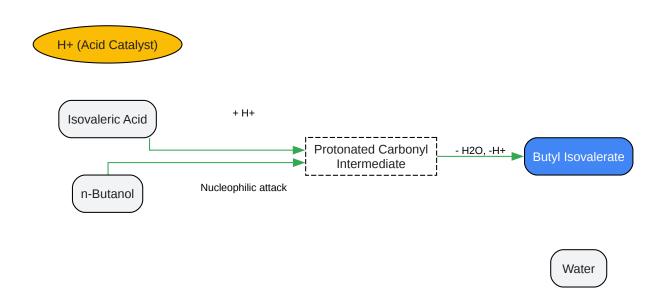
Experimental Protocol:

- Reactant and Catalyst Loading: In a three-necked round-bottom flask suitable for microwave synthesis, combine isovaleric acid (0.1 mol), n-butanol (0.16 mol), and a Brønsted acidic ionic liquid catalyst (6 wt% relative to isovaleric acid).[1]
- Microwave Irradiation: Place the flask in a microwave synthesis system equipped with a
 magnetic stirrer and a water-cooled condenser. Irradiate the mixture at 500 W, maintaining a
 temperature of 110 °C for 30 minutes.[1]
- Product Isolation: Upon completion, cool the reaction mixture to room temperature. The
 mixture will separate into two layers. The upper layer is the butyl isovalerate product. The
 lower layer, containing the ionic liquid catalyst, can be separated and reused.[1]



• Purification: The obtained ester can be further purified by distillation if required.

Synthesis Pathway Diagram



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Caption: Fischer esterification of isovaleric acid and n-butanol.

Analytical Methods

The purity and identity of **butyl isovalerate** are typically confirmed using gas chromatographymass spectrometry (GC-MS) and nuclear magnetic resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying volatile compounds.[10]

Experimental Protocol:

• Sample Preparation: Prepare a dilute solution of **butyl isovalerate** (e.g., 10 μg/mL) in a volatile organic solvent such as hexane or dichloromethane.[7] If analyzing a complex matrix (e.g., a beverage), a liquid-liquid extraction or solid-phase microextraction (SPME) may be necessary to isolate the volatile components.[11]

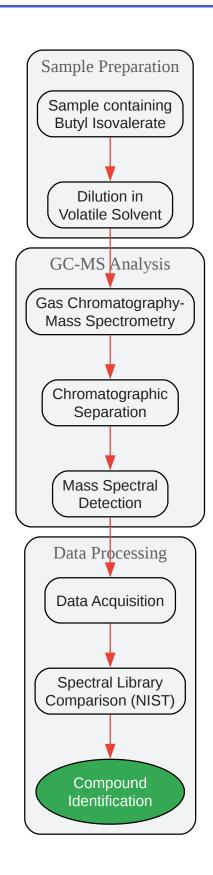


• GC-MS Parameters:

- \circ GC Column: A non-polar or medium-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm x 0.25 μ m), is suitable.
- Injector: Set the injector temperature to 250 °C with a splitless or split injection, depending on the sample concentration.
- Oven Program: A typical temperature program would be an initial temperature of 40-60 °C, held for a few minutes, followed by a ramp of 5-10 °C/min to a final temperature of 220-250 °C.
- o Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Detector: Operate in electron ionization (EI) mode at 70 eV. Scan a mass range of m/z 35-350.
- Data Analysis: Identify butyl isovalerate by comparing its retention time and mass spectrum
 with a reference standard or a spectral library (e.g., NIST).[11] The mass spectrum of butyl
 isovalerate will show characteristic fragment ions.

Analytical Workflow Diagram





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Caption: Workflow for the GC-MS analysis of **butyl isovalerate**.



Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **butyl isovalerate**.

Experimental Protocol:

- Sample Preparation: For ¹H NMR, dissolve approximately 10 mg of the sample in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a 5 mm NMR tube.[1][12] For ¹³C NMR, a more concentrated sample (around 50 mg) may be required.[1] Ensure the sample is free of particulate matter by filtering if necessary.[5]
- NMR Acquisition: Acquire ¹H and ¹³C NMR spectra on a spectrometer (e.g., 400 MHz or higher).
- Spectral Interpretation: The ¹H NMR spectrum will show distinct signals for the protons of the butyl and isovaleryl moieties. The chemical shifts, splitting patterns (multiplicity), and integration values will confirm the structure. The ¹³C NMR spectrum will show nine distinct signals corresponding to the nine carbon atoms in the molecule.

Safety and Regulatory Information

A summary of the safety and regulatory data for **butyl isovalerate** is provided below.



Aspect	Information	Reference
Toxicity	Oral LD50 (rat): >5000 mg/kg. Dermal LD50 (rabbit): >5000 mg/kg.	[13]
Irritation	Irritating to eyes, respiratory system, and skin.	[2][13]
Sensitization	Not considered a skin sensitizer at typical use levels.	[13]
Regulatory Status	Generally Recognized as Safe (GRAS) by FEMA. Approved as a synthetic flavoring substance by the FDA (21 CFR 172.515).	[3][6][7]
Handling	Wear suitable protective clothing, gloves, and eye/face protection. Keep away from heat, sparks, and open flames. Store in a well-ventilated place.	[2][14]

Applications

The primary applications of **butyl isovalerate** are in the food and fragrance industries.

- Flavoring Agent: It is used in a variety of food products, including dairy products, cheese, and fruit-flavored items, to impart a sweet, fruity flavor.[2]
- Fragrance Ingredient: It is incorporated into perfumes, cosmetics, and personal care products to contribute a fruity note.[5][4]
- Industrial Uses: It can also be used as a solvent and a plasticizer in some industrial applications.[4]



While some esters of isovaleric acid have been investigated for biological activity, **butyl isovalerate**'s role in drug development is not well-established.[13] Its primary value remains in the flavor and fragrance sectors.

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